

Ethoxyfen-ethyl: An In-depth Technical Guide to Safety, Handling, and MSDS

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Compound of Interest

Compound Name: Ethoxyfen-ethyl

Cat. No.: B1591885

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Chemical Identification and Physical Properties

Ethoxyfen-ethyl is a diphenyl ether herbicide. Its chemical identity and key physical and chemical properties are summarized below.

Property	Value	Reference
Chemical Name	ethyl 2-chloro-5-[2-chloro-4-(trifluoromethyl)phenoxy]benzoate	[1]
CAS Number	131086-42-5	[1]
Molecular Formula	C ₁₉ H ₁₅ Cl ₂ F ₃ O ₅	[2]
Molecular Weight	451.22 g/mol	[2]
Appearance	Data not available	
Boiling Point	476.2 °C at 760 mmHg	[3]
Melting Point	Data not available	[3]
Vapor Pressure	Data not available	
Water Solubility	Data not available	
Log P (Octanol-Water Partition Coefficient)	4.9 (Computed)	[4]

Hazard Identification and Classification

Ethoxyfen-ethyl is classified as a hazardous substance. The primary hazards associated with this chemical are:

- Acute Toxicity: Harmful if swallowed.[5]
- Skin Corrosion/Irritation: Causes skin irritation.[6]
- Eye Damage/Irritation: Causes serious eye irritation.[6]
- Skin Sensitization: May cause an allergic skin reaction.[6]
- Hazardous to the Aquatic Environment (Chronic): Harmful to aquatic life with long-lasting effects.[6]

GHS Hazard Pictograms:

- GHS07: Exclamation Mark

- GHS09: Environment

Signal Word: Warning

Hazard Statements:

- H302: Harmful if swallowed.[5]
- H315: Causes skin irritation.[6]
- H317: May cause an allergic skin reaction.[6]
- H319: Causes serious eye irritation.[6]
- H412: Harmful to aquatic life with long lasting effects.[6]

Safe Handling and Storage

Proper handling and storage procedures are crucial to minimize exposure and ensure safety.

Handling:

- Avoid contact with skin, eyes, and clothing.[6]
- Do not breathe dust, fume, gas, mist, vapors, or spray.[6]
- Wash hands thoroughly after handling.[6]
- Use only in a well-ventilated area or under a chemical fume hood.[5]
- Wear appropriate personal protective equipment (PPE).[6]
- Keep away from heat, sparks, open flames, and hot surfaces.[7]
- Take precautionary measures against static discharge.[7]

Storage:

- Store in a cool, dry, and well-ventilated place.[\[5\]](#)
- Keep container tightly closed.[\[5\]](#)
- Store away from incompatible materials such as strong oxidizing agents, strong alkalis, and strong acids.[\[6\]](#)
- Keep locked up.[\[5\]](#)

Personal Protective Equipment (PPE)

The following personal protective equipment is recommended when handling **Ethoxyfen-ethyl**:

PPE Type	Specification
Eye/Face Protection	Safety glasses with side-shields or chemical goggles.
Skin Protection	Chemical-resistant gloves (e.g., nitrile, neoprene). Lab coat or other protective clothing to prevent skin contact.
Respiratory Protection	In case of insufficient ventilation, wear a suitable respirator.

First-Aid Measures

In case of exposure, follow these first-aid procedures:

Exposure Route	First-Aid Measures
If Swallowed	Immediately call a POISON CENTER or doctor/physician. Rinse mouth. Do NOT induce vomiting.[5]
If on Skin	Take off immediately all contaminated clothing. Rinse skin with water/shower. Wash with plenty of soap and water. If skin irritation or rash occurs, get medical advice/attention.[5][6]
If in Eyes	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[6]
If Inhaled	Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell. [5]

Accidental Release Measures

In the event of a spill or accidental release, follow these procedures:

- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate personal protective equipment. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation.[7]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[6]
- Methods for Cleaning Up: Absorb with an inert material (e.g., sand, earth, vermiculite) and place in a suitable container for disposal.[7]

Toxicological Information

The primary mechanism of action for diphenyl ether herbicides like **Ethoxyfen-ethyl** is the inhibition of the enzyme protoporphyrinogen oxidase (PPO).[8]

Mechanism of Action and Signaling Pathway

In plants, PPO is a key enzyme in the biosynthesis of chlorophyll and heme. Inhibition of PPO leads to the accumulation of protoporphyrinogen IX, which then auto-oxidizes to form protoporphyrin IX. This molecule, in the presence of light and oxygen, generates reactive oxygen species that cause lipid peroxidation and ultimately, cell membrane disruption and death.^[8]

In mammals, PPO is also a crucial enzyme in the heme biosynthesis pathway located in the mitochondria. Inhibition of mammalian PPO can lead to the accumulation of porphyrins, which may cause porphyria-like symptoms. The accumulated protoporphyrin IX can act as a photosensitizer, leading to oxidative stress and cellular damage.^{[9][10]}

Caption: Mammalian toxicity pathway of PPO inhibitors.

Acute Toxicity Data

Test	Species	Route	Value	Reference
LD ₅₀	Rat	Oral	Moderate Toxicity (Specific value not available)	^[11]
LD ₅₀	Rabbit	Dermal	>10000 mg/kg (for a similar compound)	^[7]
LC ₅₀	Data not available	Inhalation	Data not available	

Ecotoxicological Information

Ethoxyfen-ethyl is harmful to aquatic life with long-lasting effects.

Test	Species	Duration	Value	Reference
LC ₅₀	Fish	96 hours	Data not available	
EC ₅₀	Daphnia magna (Water Flea)	48 hours	Data not available	
LD ₅₀	Birds	Data not available		

Diphenyl ether herbicides, in general, can be toxic to non-target organisms, including fish and aquatic invertebrates.[\[12\]](#)[\[13\]](#)

Environmental Fate

The environmental fate of a chemical describes its behavior and transformation in the environment.

- **Persistence and Degradation:** Diphenyl ether herbicides can be relatively stable in soil, with half-lives ranging from weeks to months.[\[12\]](#)
- **Bioaccumulation:** Due to its lipophilic nature (high Log P), there is a potential for bioaccumulation.
- **Mobility in Soil:** The mobility in soil is expected to be low due to its high Log P value, suggesting it will adsorb to soil organic matter.

Experimental Protocols

The following are summaries of standard OECD guidelines for toxicological and environmental fate studies relevant to **Ethoxyfen-ethyl**.

Acute Oral Toxicity - Fixed Dose Procedure (OECD 420)

This study provides information on the hazardous properties of a substance following a single oral dose.

Caption: Workflow for OECD 420 Acute Oral Toxicity Test.

Methodology:

- **Sighting Study:** A preliminary study is conducted on a small number of animals to determine the appropriate starting dose for the main study.
- **Main Study:** Groups of at least 5 female rats are dosed at one of the fixed dose levels (5, 50, 300, or 2000 mg/kg).
- **Observation:** Animals are observed for mortality and clinical signs of toxicity for up to 14 days.
- **Necropsy:** A gross necropsy is performed on all animals at the end of the study.
- **Data Analysis:** The results are used to classify the substance according to the Globally Harmonized System (GHS).

Daphnia sp. Acute Immobilisation Test (OECD 202)

This test determines the acute toxicity of a substance to *Daphnia magna*.

Methodology:

- **Test Organisms:** Young daphnids (<24 hours old) are used.
- **Exposure:** Daphnids are exposed to a range of concentrations of the test substance for 48 hours.
- **Observation:** The number of immobilized daphnids is recorded at 24 and 48 hours.
- **Data Analysis:** The EC₅₀ (the concentration that immobilizes 50% of the daphnids) is calculated.

Fish, Acute Toxicity Test (OECD 203)

This test determines the acute toxicity of a substance to fish.

Methodology:

- **Test Organisms:** A suitable fish species (e.g., Zebrafish, Rainbow trout) is used.

- Exposure: Fish are exposed to a range of concentrations of the test substance for 96 hours.
- Observation: Mortalities are recorded at 24, 48, 72, and 96 hours.
- Data Analysis: The LC_{50} (the concentration that is lethal to 50% of the fish) is calculated.

Avian Acute Oral Toxicity Test (OECD 223)

This test determines the acute oral toxicity of a substance to birds.

Methodology:

- Test Organisms: A suitable bird species (e.g., Bobwhite quail, Mallard duck) is used.
- Dosing: Birds are administered a single oral dose of the test substance.
- Observation: Birds are observed for mortality and signs of toxicity for at least 14 days.
- Data Analysis: The LD_{50} (the dose that is lethal to 50% of the birds) is calculated.

Aerobic and Anaerobic Transformation in Soil (OECD 307)

This study determines the rate and pathway of degradation of a substance in soil.

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